

Application Notes and Protocols: Investigating Neuropeptide FF Function with CRISPR/Cas9

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Compound of Interest

Compound Name: *Neuropeptide FF*

Cat. No.: *B10786669*

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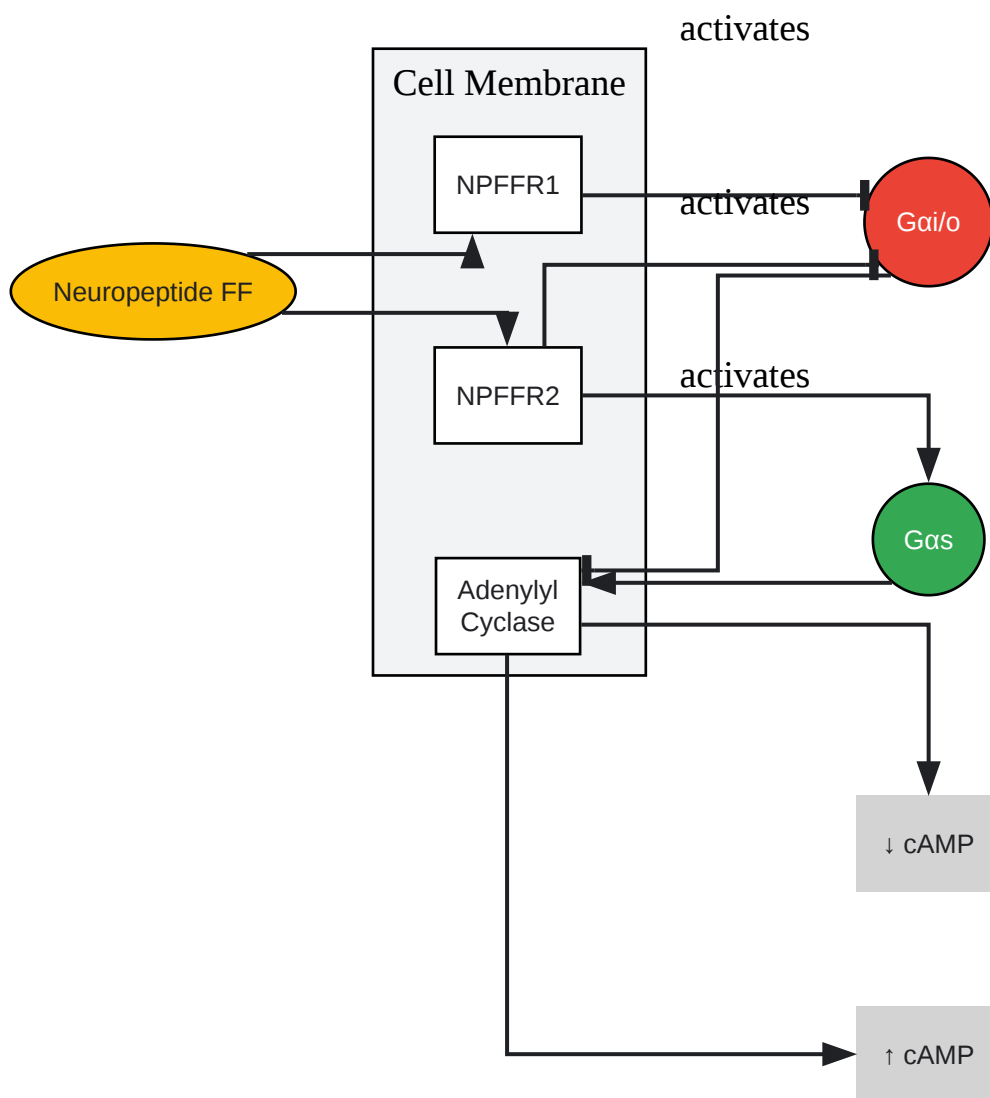
Introduction

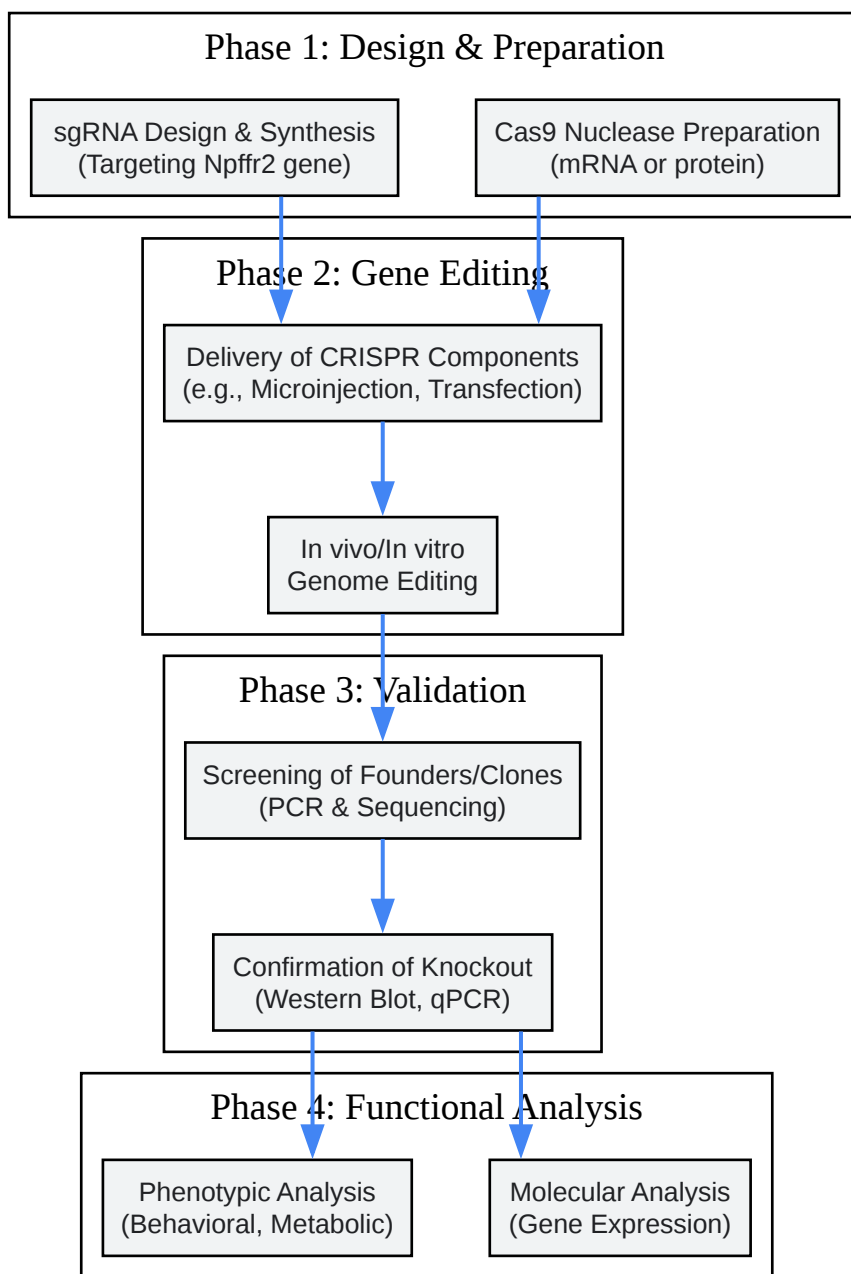
Neuropeptide FF (NPFF) is a member of the RF-amide peptide family, implicated in a wide array of physiological processes including pain modulation, cardiovascular regulation, hormonal control, and appetite.^{[1][2]} The effects of NPFF are mediated through two G protein-coupled receptors, NPFF Receptor 1 (NPFFR1) and NPFF Receptor 2 (NPFFR2).^{[3][4]} Understanding the precise functions of the NPFF system is crucial for the development of novel therapeutics targeting these pathways. The advent of CRISPR/Cas9 genome editing technology has provided a powerful and precise tool to elucidate the roles of NPFF and its receptors by enabling targeted gene knockout and subsequent functional analysis.^{[5][6]}

These application notes provide a comprehensive overview and detailed protocols for utilizing CRISPR/Cas9 to study the function of the NPFF system, with a specific focus on the generation and analysis of NPFFR2 knockout models.

Signaling Pathways of Neuropeptide FF

Neuropeptide FF receptors (NPFFR1 and NPFFR2) are coupled to G proteins and modulate intracellular signaling cascades. NPFFR1 and NPFFR2 are primarily coupled to the inhibitory G α i/o subunit, which leads to the inhibition of adenylyl cyclase activity.[3][7] Additionally, NPFFR2 can also couple to the stimulatory G α s subunit in certain tissues, resulting in the stimulation of adenylyl cyclase.[7] NPFF has also been shown to weakly bind to MasR, activating a G α q-phospholipase C signaling pathway.[7]





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- To cite this document: BenchChem. [Application Notes and Protocols: Investigating Neuropeptide FF Function with CRISPR/Cas9]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10786669/docs#application-notes-and-protocols-investigating-neuropeptide-ff-function-with-crispr-cas9]

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